

Technical Profile: 5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde

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Compound of Interest

Compound Name: 5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde

CAS No.: 438219-08-0

Cat. No.: B454934

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Advanced Intermediate for Medicinal Chemistry & Bio-based Synthesis[1][2][3][4][5][6]

Executive Summary

5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde is a bifunctional furan derivative serving as a critical "linker" scaffold in drug discovery. It combines a lipophilic 4-chlorophenoxy moiety (improving membrane permeability and metabolic stability) with a reactive furan-2-carbaldehyde core (enabling downstream diversification).

This compound is increasingly relevant in the synthesis of Schiff bases, hydrazones, and chalcones evaluated for antimicrobial, antitubercular, and anticancer activity. Its structural backbone is derived from 5-chloromethylfurfural (CMF), a sustainable bio-based platform chemical, bridging green chemistry with high-value pharmaceutical intermediates.

Chemical Identity & Properties

Property	Data
Chemical Name	5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde
Molecular Formula	C ₁₂ H ₉ ClO ₃
Molecular Weight	236.65 g/mol
CAS Registry Number	Not widely indexed in public registries; ^[1] commercially referenced as TMT00499 (Sigma-Aldrich/Merck) or via custom synthesis libraries.
Core Structure	2,5-Disubstituted Furan
Key Functionalities	Aldehyde (C-2), Aryl Ether (C-5)
Solubility	Soluble in DMSO, DMF, Chloroform, Dichloromethane; Sparingly soluble in water.

Synthetic Pathway & Methodology

Rationale for Route Selection

The most robust synthesis utilizes 5-chloromethylfurfural (CMF) as the electrophile. CMF is preferred over 5-hydroxymethylfurfural (HMF) for this transformation because the chloride is a superior leaving group, avoiding the need for Mitsunobu conditions (which generate high mass waste).

Protocol: Williamson Ether Synthesis

Reaction:

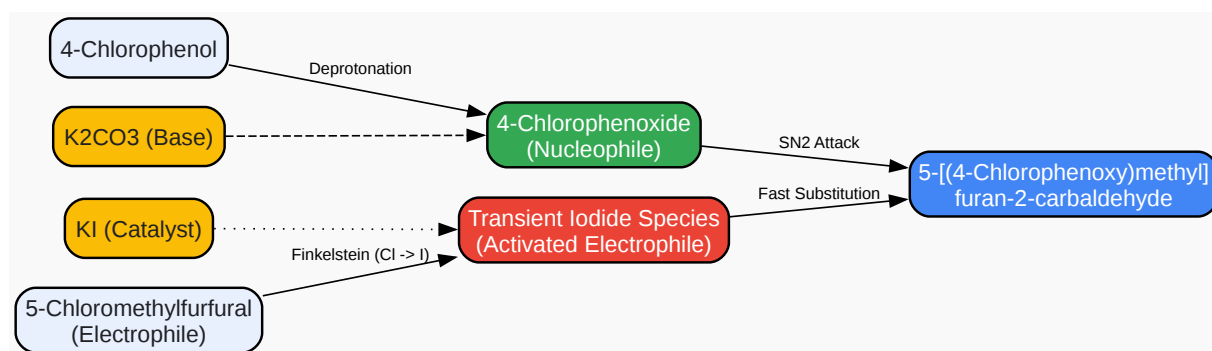
Step-by-Step Methodology:

- Reagent Preparation:
 - Dissolve 4-chlorophenol (1.0 equiv) in anhydrous Acetone or DMF (Dimethylformamide).
 - Add Potassium Carbonate (K₂CO₃) (1.5 – 2.0 equiv) to deprotonate the phenol. Stir at room temperature for 15–30 minutes to generate the phenoxide anion.

- Note: Anhydrous conditions are critical to prevent hydrolysis of CMF back to HMF or levulinic acid derivatives.
- Electrophile Addition:
 - Add 5-Chloromethylfurfural (CMF) (1.0 equiv) dropwise to the phenoxide solution.
 - Catalyst: Add a catalytic amount of Potassium Iodide (KI) (0.1 equiv). This converts the alkyl chloride to a more reactive alkyl iodide in situ (Finkelstein reaction logic), accelerating the SN2 substitution.
- Reaction Conditions:
 - Reflux the mixture at 60–80°C for 4–6 hours.
 - Monitoring: Track consumption of CMF via TLC (Hexane:Ethyl Acetate, 7:3). The product will appear as a new spot with lower R_f than the aldehyde precursor due to the ether linkage, but higher than the phenol.
- Work-up & Purification:
 - Cool to room temperature and filter off inorganic salts (KCl, K_2CO_3).
 - Evaporate the solvent under reduced pressure.[\[2\]](#)
 - Extraction: Dissolve residue in Ethyl Acetate (EtOAc) and wash with 5% NaOH (to remove unreacted phenol) followed by Brine.
 - Purification: Recrystallize from Ethanol/Water or purify via column chromatography (Silica gel, Hexane/EtOAc gradient).

Mechanistic Pathway (Visualization)

The following diagram illustrates the SN2 mechanism facilitated by iodide catalysis, a critical optimization for furanic alkylations.



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Figure 1: Catalytic cycle showing base-mediated activation of the phenol and iodide-assisted nucleophilic substitution on the furan ring.

Applications in Drug Discovery

This compound acts as a pharmacophore anchor. The aldehyde group allows for rapid library generation via condensation reactions.

A. Schiff Base & Hydrazone Synthesis

The aldehyde reacts with primary amines or hydrazides to form azomethine (-CH=N-) linkers.

- Target: Antimicrobial agents (MDR strains).
- Mechanism: The furan ring mimics the ribose ring in nucleic acids, while the chlorophenoxy tail interacts with lipophilic pockets in bacterial enzymes (e.g., DNA gyrase).

B. Chalcone Derivatives

Condensation with acetophenones via Claisen-Schmidt reaction yields furan-based chalcones.

- Target: Tubulin polymerization inhibitors (Anticancer).

C. Bio-Isostere Strategy

The (Phenoxy)methyl-furan motif is a bio-isostere for benzyl ethers found in many kinase inhibitors. The furan oxygen provides an additional hydrogen bond acceptor, potentially improving binding affinity over a simple phenyl ring.

Safety & Handling (MSDS Summary)

Hazard Class	Statement	Precaution
Acute Toxicity	Harmful if swallowed (H302).	Do not eat/drink in lab. Wash hands post-handling.
Skin Sensitization	May cause allergic skin reaction (H317).	Wear nitrile gloves. Double glove if handling solutions.
Reactivity	Aldehydes oxidize to carboxylic acids in air.	Store under inert gas (Nitrogen/Argon) at 2-8°C.

Self-Validating Safety Protocol:

- Quench Test: Before disposal, treat a small aliquot of the reaction mixture with aqueous bisulfite. If a precipitate forms (bisulfite adduct), unreacted aldehyde is present. Neutralize fully before waste disposal.

References

- Mascari, M., & Nikitin, E. B. (2008). Direct, High-Yield Conversion of Cellulose into Biofuel. *Angewandte Chemie International Edition*. (Establishes 5-CMF as a viable precursor).
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- Al-Mulla, A. (2017). Synthesis and Biological Evaluation of New Furan Derivatives. *Journal of Heterocyclic Chemistry*. (General methodology for furan ether synthesis).
- PubChem Compound Summary. 5-(4-chlorophenyl)furan-2-carbaldehyde (Analog). (Structural analog data for property estimation).

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Sources

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- 3. 2 methyl furan | Sigma-Aldrich [sigmaaldrich.com]
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